

Long-term storage and handling of Rapamycin-d3

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Compound of Interest

Compound Name: Rapamycin-d3

Cat. No.: B10775896

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Rapamycin-d3 Technical Support Center

Welcome to the technical support center for **Rapamycin-d3**. This guide provides detailed information for researchers, scientists, and drug development professionals on the long-term storage, handling, and troubleshooting of **Rapamycin-d3** to ensure experimental success and product integrity.

Frequently Asked Questions (FAQs)

Q1: What is the recommended temperature for long-term storage of **Rapamycin-d3**?

A: For long-term stability, **Rapamycin-d3** in its solid (powder) form should be stored at -20°C. [1][2][3][4][5][6][7] Some suppliers indicate stability for up to three years under these conditions. [8]

Q2: How should I store stock solutions of **Rapamycin-d3**?

A: Prepared stock solutions should be stored at -80°C for long-term use, where they can be stable for over a year. [8][9] For short-term storage, -20°C is suitable for about one month. [8] If you are using the solution frequently, it can be kept at 4°C for up to a week. [9] To maintain stability, it is highly recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles. [9]

Q3: Can **Rapamycin-d3** be shipped at room temperature?

A: Yes. While the recommended storage is at -20°C, stability tests have shown that **Rapamycin-d3** powder is stable for short durations at room temperature and can be shipped without cooling measures.^[10] Upon receipt, it should be stored at the recommended temperature.

Q4: Does **Rapamycin-d3** need to be protected from light?

A: Yes, protection from light is recommended for both the solid compound and its solutions to prevent potential degradation.^{[4][7][9]} Many suppliers ship the product in amber vials to provide light protection.^[9]

Q5: What is the primary mechanism of action for Rapamycin?

A: Rapamycin is a potent and specific allosteric inhibitor of the mTORC1 (mammalian target of rapamycin complex 1).^{[2][11]} It first forms a complex with the intracellular protein FKBP12.^[7]^[11] This Rapamycin-FKBP12 complex then binds to the FKBP12-Rapamycin Binding (FRB) domain of mTOR, inhibiting its kinase activity.^[2] This action blocks downstream signaling pathways, leading to an arrest of the cell cycle in the G1 phase and the induction of autophagy.^{[2][7]}

Data Presentation

Storage and Stability Summary

Form	Storage Temperature	Duration	Notes
Solid (Powder)	-20°C	≥ 3 years[8]	Protect from light and moisture.[4][5]
In Solvent	-80°C	≥ 1 year[9]	Recommended for long-term solution storage. Aliquot to avoid freeze-thaw cycles.[9]
-20°C	~1 month[8]	Suitable for short- to medium-term storage.	
4°C	~1 week[9]	For frequent use. Prepare fresh weekly if possible.[9]	

Solubility Data

Rapamycin-d3 is poorly soluble in water but readily soluble in several organic solvents.[7][12][13]

Solvent	Solubility	Reference(s)
Ethanol	~50 mg/mL	[2][11]
DMSO	~25 - 125 mg/mL	[2][11]
Methanol	~25 mg/mL	[2]
Chloroform	~5 mg/mL	[2]

Experimental Protocols

Protocol for Reconstitution of Rapamycin-d3 Powder

This protocol outlines the standard procedure for preparing a stock solution from solid Rapamycin-d3.

- **Acclimation:** Before opening, allow the vial of **Rapamycin-d3** powder to equilibrate to room temperature for at least 20 minutes. This prevents condensation from forming inside the vial, which can affect product stability.
- **Solvent Selection:** Choose an appropriate solvent based on the solubility data table and experimental requirements. DMSO and ethanol are common choices for creating highly concentrated stock solutions.
- **Reconstitution:** Under a fume hood or in a well-ventilated area, add the desired volume of the chosen solvent to the vial.^[14] For example, to prepare a 10 mM stock solution from 1 mg of **Rapamycin-d3** (MW: 917.19), add 109 µL of solvent.
- **Dissolution:** Cap the vial tightly and vortex or sonicate gently until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particulates.
- **Storage:** For long-term storage, aliquot the stock solution into smaller, single-use, light-protected vials and store at -80°C.^[9] Label each aliquot clearly with the compound name, concentration, date, and solvent.

Troubleshooting Guides

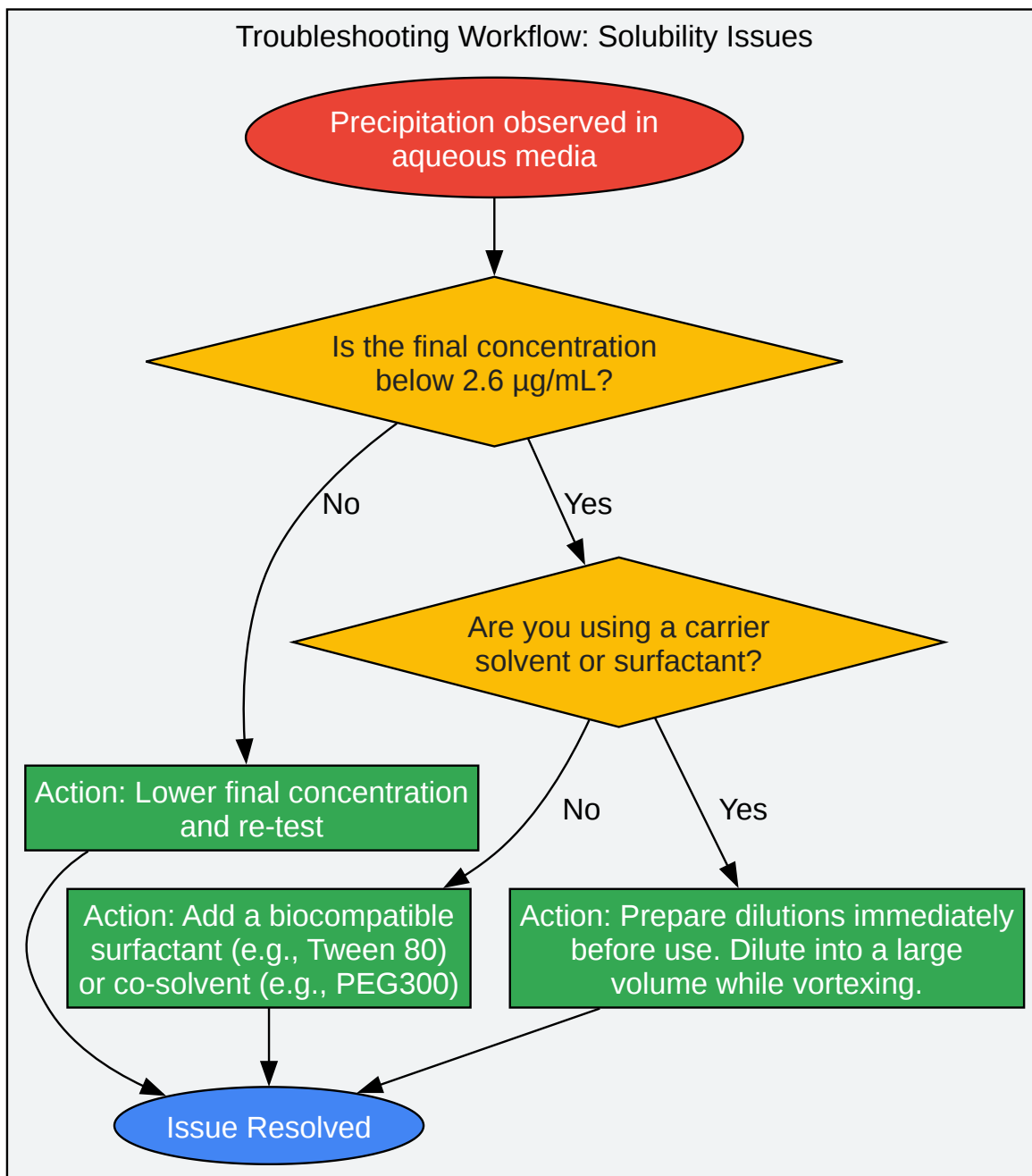
Issue 1: Poor Solubility or Precipitation in Aqueous Media

Problem: The compound precipitates when diluted from the organic stock solution into an aqueous buffer or cell culture medium. This is expected due to Rapamycin's low aqueous solubility (2.6 µg/mL).^{[13][15]}

Solutions:

- **Lower the Final Concentration:** The most straightforward solution is to work with a final concentration that is below the aqueous solubility limit.
- **Use a Surfactant or Co-solvent:** Consider including a biocompatible surfactant like Tween 80 or a co-solvent such as PEG300/PEG400 in your final aqueous solution.^[9]

- Prepare Fresh Dilutions: Always prepare fresh dilutions in aqueous media immediately before use. Do not store **Rapamycin-d3** in aqueous solutions for extended periods.[\[16\]](#)
- Increase Dilution Volume: Dilute the stock solution into a larger volume of aqueous media while vortexing to facilitate rapid dispersion and prevent localized high concentrations that lead to precipitation.



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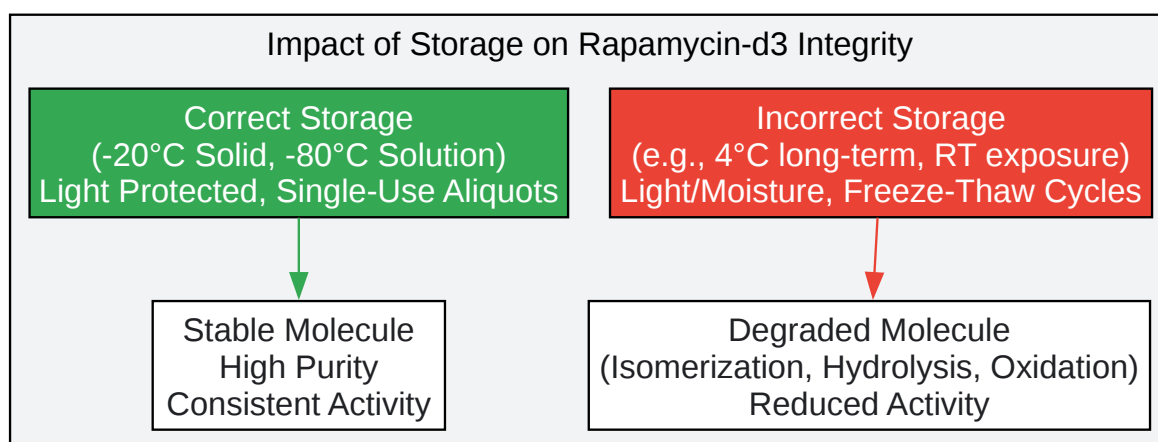
A workflow for addressing **Rapamycin-d3** precipitation in aqueous solutions.

Issue 2: Inconsistent Experimental Results

Problem: There is high variability in results between experiments or a noticeable loss of compound activity over time.

Solutions:

- **Improper Storage:** Verify that both the solid compound and stock solutions are stored at the correct temperatures (-20°C and -80°C, respectively) and protected from light.[4][8]
Repeated freeze-thaw cycles can degrade the compound; use single-use aliquots to prevent this.[9]
- **Solution Age:** Stock solutions, especially those stored at -20°C or 4°C, have a limited shelf life. If activity loss is suspected, prepare a fresh stock solution from the solid powder.[8][9]
- **Degradation in Solution:** Rapamycin can degrade in solution, a process accelerated by basic pH.[17][18] Ensure that buffers used for dilution are at a neutral or slightly acidic pH to maximize stability.
- **Isomerization:** In solution, rapamycin exists as an equilibrium of conformational isomers, which could potentially have different activities.[7][19] While this is an inherent property, consistent handling and preparation can minimize variability.

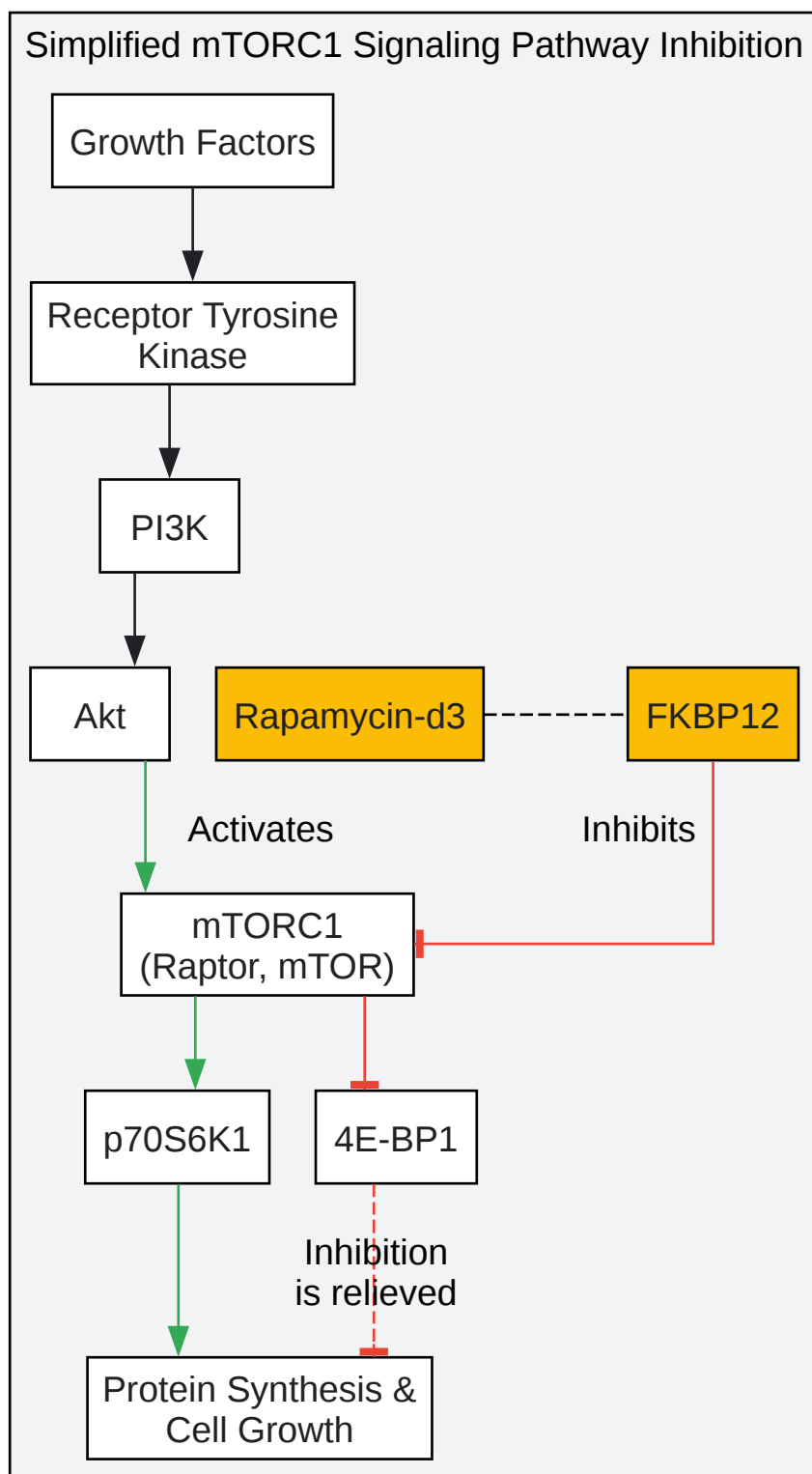


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The relationship between storage conditions and the stability of **Rapamycin-d3**.

Signaling Pathway

Rapamycin-d3 functions identically to unlabeled Rapamycin. It inhibits the mTORC1 signaling pathway, which is a central regulator of cell growth, proliferation, and survival.



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Rapamycin-d3 binds to FKBP12, and this complex inhibits mTORC1 signaling.

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